

mono-tert-Butyl succinate molecular weight and formula

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Compound of Interest

Compound Name: *mono-tert-Butyl succinate*

Cat. No.: B078004

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In-depth Technical Guide: Mono-tert-Butyl Succinate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental physicochemical properties of **mono-tert-butyl succinate**, a versatile reagent used in organic synthesis.

Physicochemical Data

Mono-tert-butyl succinate, also known as 4-(tert-butoxy)-4-oxobutanoic acid, is a mono-ester derivative of succinic acid.^{[1][2]} Its key quantitative identifiers are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[1][3][4]
Molecular Weight	174.19 g/mol	[3]
CAS Number	15026-17-2	[3]

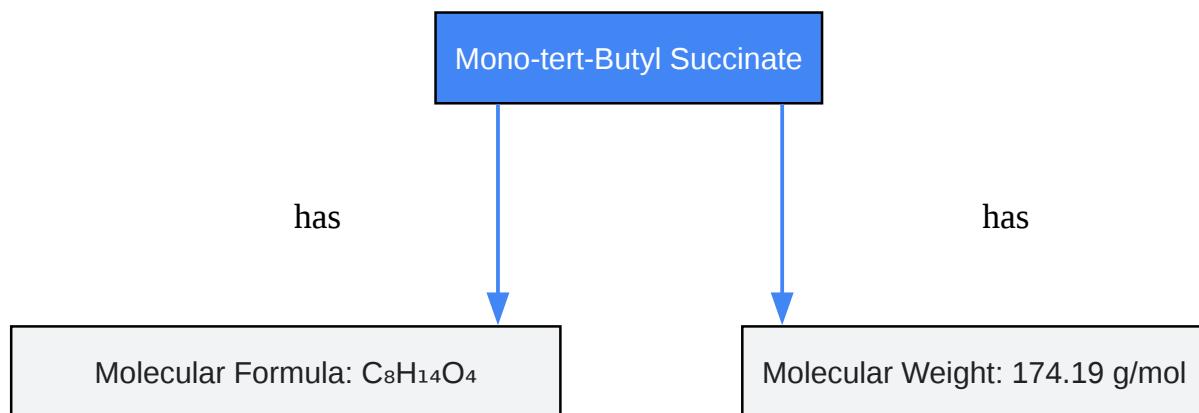
Experimental Protocols

The molecular weight and formula of a well-characterized compound like **mono-tert-butyl succinate** are fundamental properties derived from its atomic composition and structure.

These values are calculated based on the standard atomic weights of its constituent elements (Carbon, Hydrogen, Oxygen) and confirmed through standard analytical techniques such as mass spectrometry and elemental analysis during initial synthesis and characterization. As such, a detailed experimental protocol for the determination of these specific, established values is not applicable in this context. The synthesis of the compound can be achieved by refluxing succinic anhydride in tert-butanol.[5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Fig 1. Properties of **Mono-tert-Butyl Succinate**

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